

Cresyl Violet acetate molecular formula and weight.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cresyl Violet acetate*

Cat. No.: *B079363*

[Get Quote](#)

Technical Data: Cresyl Violet Acetate

This document provides the molecular formula and molecular weight for **Cresyl Violet acetate**, a synthetic dye utilized in histology for staining cellular components.

Cresyl Violet acetate is a versatile dye commonly employed in neuroscience and histology.[1] It is particularly valued for its ability to stain Nissl substance in the cytoplasm of neurons, making it an essential tool for neuroanatomical investigations.[2][3] The dye is also used for staining cartilage, mast cell granules, and for identifying specific bacteria such as *Helicobacter*. [2][3][4]

Chemical Properties

The fundamental chemical properties of **Cresyl Violet acetate** are summarized below.

Property	Value
Molecular Formula	C ₁₈ H ₁₅ N ₃ O ₃ [1] [3] [5] [6]
Alternatively represented as: C ₁₆ H ₁₁ N ₃ O·C ₂ H ₄ O ₂ [7]	
Molecular Weight	321.34 g/mol [1] [5]
Also cited as: 321.33 g/mol [2] [6] [8] or 321.336 g/mol [7]	
CAS Number	10510-54-0 [1] [6] [7] [8]
Appearance	Dark green to blackish-green powder [1] [2]
Solubility	Soluble in water (1 mg/mL) [2] [3]

Synonyms: Cresyl Fast Violet, 9-Amino-5-imino-5H-benzo[a]phenoxazine acetate salt.[\[1\]](#)[\[7\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [\[chemimpex.com\]](#)
- 2. Cresyl Violet acetate certified by the Biological Stain Commission 10510-54-0 [\[sigmaaldrich.com\]](#)
- 3. chemicalworlds.com [\[chemicalworlds.com\]](#)
- 4. scbt.com [\[scbt.com\]](#)
- 5. Cresyl violet acetate | C₁₈H₁₅N₃O₃ | CID 135445693 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 6. calpaclab.com [\[calpaclab.com\]](#)
- 7. mpbio.com [\[mpbio.com\]](#)
- 8. medchemexpress.com [\[medchemexpress.com\]](#)

- To cite this document: BenchChem. [Cresyl Violet acetate molecular formula and weight.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079363#cresyl-violet-acetate-molecular-formula-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com